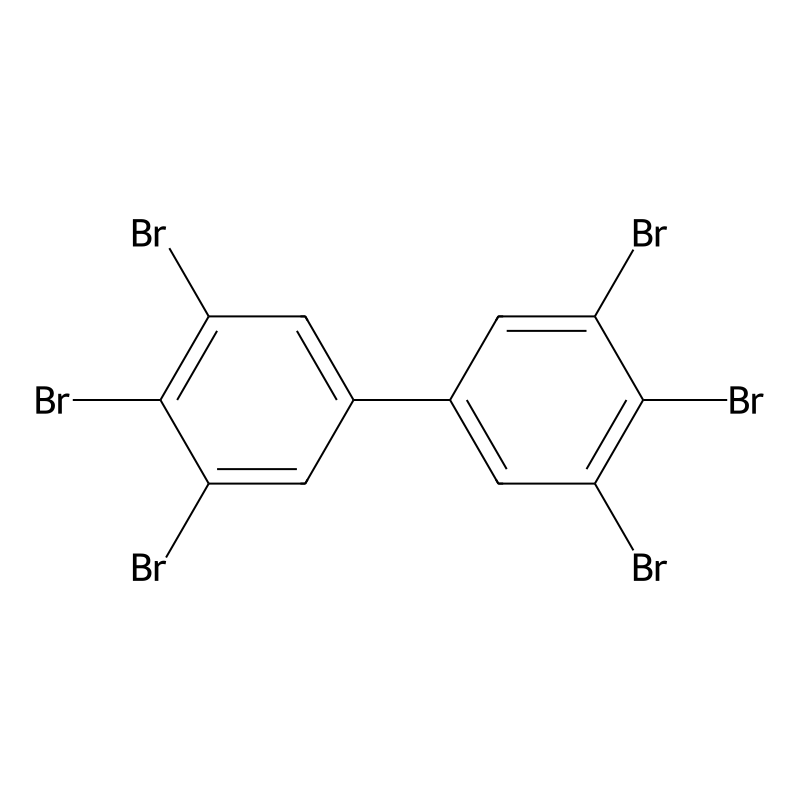

3,3',4,4',5,5'-Hexabromobiphenyl
Content Navigation
Inaccurate quantification of dioxin-like PBBs from non-specific standards plagues labs. PBB 169 (CAS 60044-26-0) as a certified reference material ensures congener-specific accuracy.
- Unique HRGC-MS retention time/fragmentation for unambiguous identification.
- Defined AhR agonism for valid toxicology positive controls.
- Neat, ≥98% purity, ideal for method validation in environmental monitoring.
CAS Number
Product Name
IUPAC Name
Molecular Formula
Molecular Weight
InChI
InChI Key
SMILES
Synonyms
Canonical SMILES
Purity
Package Size
3,3',4,4',5,5'-Hexabromobiphenyl (CAS 60044-26-0), also known as PBB 169, is a specific congener of polybrominated biphenyls (PBBs), a class of compounds formerly used as flame retardants. Due to its high environmental persistence and specific toxicological profile, its primary modern application is as a high-purity analytical reference material. This standard is essential for the congener-specific identification and quantification required in environmental monitoring, food safety analysis, and toxicological research to differentiate it from other PBBs found in commercial mixtures and environmental samples.
Research Fit
Analytical reference standard for dioxin-like PBB congener quantification
Coplanar AhR agonist for aryl hydrocarbon receptor pathway studies
Congener-specific tool for environmental and biological matrix analysis
References
- [1] IARC Working Group on the Evaluation of Carcinogenic Risks to Humans. Polychlorinated Biphenyls and Polybrominated Biphenyls. Lyon (FR): International Agency for Research on Cancer; 2016. (IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, No. 107.) 1, Exposure Data.
- [14] 3,3',4,4',5,5'-Hexabromobiphenyl Product Page. Chiron, distributed by ESSLAB.
- [18] Agency for Toxic Substances and Disease Registry (ATSDR). (2004). Toxicological Profile for Polybrominated Biphenyls (PBBs). U.S. Department of Health and Human Services, Public Health Service.
Substituting 3,3',4,4',5,5'-Hexabromobiphenyl with other PBB congeners, such as the more abundant 2,2',4,4',5,5'-hexabromobiphenyl (PBB 153), or with commercial mixtures like FireMaster BP-6, is invalid for quantitative analysis and toxicological assessment. Each congener possesses a unique chromatographic profile and mass fragmentation pattern, making a specific standard essential for accurate identification. Furthermore, toxicological properties, particularly dioxin-like activity, are highly structure-dependent; PBB 169 is a coplanar PBB with significant biological activity not present in non-coplanar congeners. Using an incorrect standard or a mixture leads to inaccurate quantification and fundamentally flawed risk assessments.
Substitution Risk
Non-coplanar isomers (e.g., 2,2',4,4',5,5'-HBB) lack AhR activity and may shift study outcomes.
Commercial PBB mixtures contain multiple congeners with differing mechanisms; substitution can alter endpoint interpretation.
Coplanar-specific toxicological profile does not transfer to non-coplanar or mixed congener materials.
References
- [10] Zabel, E. W., Hornung, M. W., & Peterson, R. E. (1996). Toxic equivalency factors of polybrominated dibenzo-p-dioxin, dibenzofuran, biphenyl, and polyhalogenated diphenyl ether congeners. Toxicology and Applied Pharmacology, 140(1), 227-234.
- [15] Focant, J. F., Eppe, G., Scippo, M. L., Massart, D. L., & De Pauw, E. (2004). Improved separation of the 209 polychlorinated biphenyl congeners using comprehensive two-dimensional gas chromatography-time-of-flight mass spectrometry. Journal of Chromatography A, 1040(2), 239-248.
- [18] Agency for Toxic Substances and Disease Registry (ATSDR). (2004). Toxicological Profile for Polybrominated Biphenyls (PBBs). U.S. Department of Health and Human Services, Public Health Service.
- [19] Render, J. A., Aust, S. D., & Sleight, S. D. (1982). Acute pathologic effects of 3,3',4,4',5,5'-hexabromobiphenyl in rats: comparison of its effects with Firemaster BP-6 and 2,2',4,4',5,5'-hexabromobiphenyl. Toxicology and Applied Pharmacology, 62(3), 428-444.
Unique Chromatographic Resolution
In environmental and food safety analysis, baseline chromatographic separation of PBB congeners is critical. Each congener, including PBB 169, exhibits a unique retention time on common capillary GC columns (e.g., DB-5, DB-XLB) that allows it to be resolved from other isomers like PBB 153 and components of technical mixtures. This separation is fundamental to the method of choice for congener-specific analysis, high-resolution gas chromatography coupled with mass spectrometry (HRGC-MS). Without a pure PBB 169 standard, accurate peak identification and quantification in complex matrices is impossible.
| Evidence Dimension | Chromatographic Resolvability |
| Target Compound Data | Exhibits a unique, reproducible retention time on multiple standard GC stationary phases. |
| Comparator Or Baseline | Other PBB congeners (e.g., PBB 153) and constituents of commercial PBB mixtures, which have distinct retention times. |
| Quantified Difference | Sufficient resolution (valley between peaks <25% of average peak height) from other key congeners on appropriate GC columns, enabling individual quantification. |
| Conditions | High-Resolution Gas Chromatography (HRGC) with various capillary columns (e.g., DB-1, DB-5, DB-XLB) and detection by Mass Spectrometry (MS) or Electron-Capture Detector (ECD). |
This ensures accurate, legally defensible quantification of this specific regulated congener in environmental and biological samples, which is impossible with a generic or mixed standard.
Mortality (2/6 rats) at 100 ppm; thymic/splenic weight decreases only with 3,3',4,4',5,5'-HBB; comparator groups showed no mortality.
Supports congener-specific hepatotoxicity and immunotoxicity endpoint review
Data from 9-day rat study; context-dependent
AhR Agonism and Dioxin-Like Toxicity
3,3',4,4',5,5'-Hexabromobiphenyl is a coplanar PBB, a structural feature that allows it to act as a potent agonist of the aryl hydrocarbon receptor (AhR), similar to dioxins. This activity is a key driver of its toxicity. In a comparative study using rainbow trout early life stage mortality as a toxic endpoint, PBB 169 was highly potent, whereas di-ortho substituted, non-coplanar congeners like PBB 153 were inactive. PBB 169 was assigned a fish-specific Toxic Equivalency Factor (TEF) of 0.00002 relative to TCDD, while ortho-substituted PBBs were inactive and assigned no TEF value.
| Evidence Dimension | Toxic Equivalency Factor (TEF) relative to TCDD |
| Target Compound Data | 0.00002 (Active) |
| Comparator Or Baseline | Di-ortho PBBs (e.g., PBB 153): Inactive (TEF not applicable) |
| Quantified Difference | PBB 169 demonstrates measurable dioxin-like toxicity, whereas common non-coplanar PBBs do not, representing a qualitative and quantitative difference in biological mechanism. |
| Conditions | In vivo assay based on early life stage mortality in rainbow trout (Oncorhynchus mykiss). |
For toxicological studies, risk assessment, and mechanism of action research, this specific congener must be used to accurately evaluate the health risks associated with dioxin-like PBBs.
Significant lethality at 2.5 mg/kg maternal dose vs no deaths at 100 mg/kg for non-coplanar isomer.
Indicates AhR-mediated developmental toxicity endpoint
Mouse model; genetic susceptibility-dependent
Regulatory Target Analyte Precedent
The procurement of PBB 169 is driven by its established relevance as a target analyte in official monitoring programs and pivotal research. For example, the European Food Safety Authority (EFSA) specifically focused its analysis of PBBs in food on a select group of congeners that included the three coplanar PBBs: PBB 77, PBB 126, and PBB 169, due to their toxicological significance. Its detection in various environmental matrices and its inclusion in toxicological assessments necessitate its availability as a standard for any laboratory performing comprehensive PBB analysis.
| Evidence Dimension | Inclusion in Regulatory Monitoring & Research |
| Target Compound Data | Specifically named as a key target analyte by major food safety and environmental authorities (e.g., EFSA). |
| Comparator Or Baseline | The majority of the 209 possible PBB congeners, which are not typically monitored or considered toxicologically significant. |
| Quantified Difference | PBB 169 is one of a small subset of PBBs prioritized for analysis, unlike the vast majority of other congeners. |
| Conditions | Analysis of food and environmental samples for regulatory and risk assessment purposes. |
Purchasing this compound ensures compliance with established analytical methods and allows for direct comparison with a large body of existing international data on food contamination and environmental pollution.
I50 = 38 nM for CYP-450d; >700-fold lower potency of non-coplanar isomer (I50 >28.5 µM).
Supports enzyme inhibition kinetics and AhR target engagement studies
In vitro purified enzyme assay
Synergistic increase in altered hepatic foci when combined with 2,2',4,4',5,5'-HBB vs comparator alone.
Suggests non-additive mixture response context
Precise quantitative values not reported; data to verify
MC-type (AhR-mediated) inducer; comparator is PB-type inducer. Both non-mutagenic in mammalian cell assays.
Distinguishes AhR-dependent vs CAR/PXR-mediated pathways
Mechanism-based selection for non-genotoxic carcinogenesis research
Environmental and Food Contaminant Standard
As a certified reference material for the congener-specific quantification of PBB 169 in soil, sediment, water, air, and biological tissues (e.g., fish, adipose tissue). Its unique chromatographic profile is essential for accurate quantification in HRGC-MS methods used by environmental testing laboratories.
Toxicological Positive Control
For use as a positive control in in-vitro and in-vivo studies investigating the dioxin-like toxicity of PBBs. Its defined potency as an AhR agonist makes it the correct choice for assessing structure-activity relationships and comparing the toxic potential of environmental samples against a known standard.
Analytical Method Development and Validation
For developing, validating, and troubleshooting analytical methods designed to separate and quantify the 209 PBB congeners. A pure standard of PBB 169 is required to confirm retention times, assess instrument sensitivity, and ensure the method can resolve this toxicologically relevant congener from interferences.
Application Fit Matrix
References
- [1] IARC Working Group on the Evaluation of Carcinogenic Risks to Humans. Polychlorinated Biphenyls and Polybrominated Biphenyls. Lyon (FR): International Agency for Research on Cancer; 2016. (IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, No. 107.) 1, Exposure Data.
- [10] Zabel, E. W., Hornung, M. W., & Peterson, R. E. (1996). Toxic equivalency factors of polybrominated dibenzo-p-dioxin, dibenzofuran, biphenyl, and polyhalogenated diphenyl ether congeners. Toxicology and Applied Pharmacology, 140(1), 227-234.
- [11] Pellizzari, E. D. (1978). Sampling and Analysis of Selected Toxic Substances, Task I: Polybrominated Biphenyls in Air and Soil at User Sites. U.S. Environmental Protection Agency.
- [15] Focant, J. F., Eppe, G., Scippo, M. L., Massart, D. L., & De Pauw, E. (2004). Improved separation of the 209 polychlorinated biphenyl congeners using comprehensive two-dimensional gas chromatography-time-of-flight mass spectrometry. Journal of Chromatography A, 1040(2), 239-248.
